

# Available Chemical Data for 4-n-Propylthiophenol

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**Compound Focus:** 4-n-Propylthiophenol

Cat. No.: S8009673

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The table below summarizes the basic identifying information for the compound, though key physicochemical data like solubility is missing [1]:

Property	Value
CAS Number	4527-44-0
Molecular Formula	C <sub>9</sub> H <sub>12</sub> S
Formula Weight	152.26 g/mol
IUPAC Name	4-N-PROPYLTHIOPHENOL; Benzenethiol, 4-propyl-
Solubility	Not found

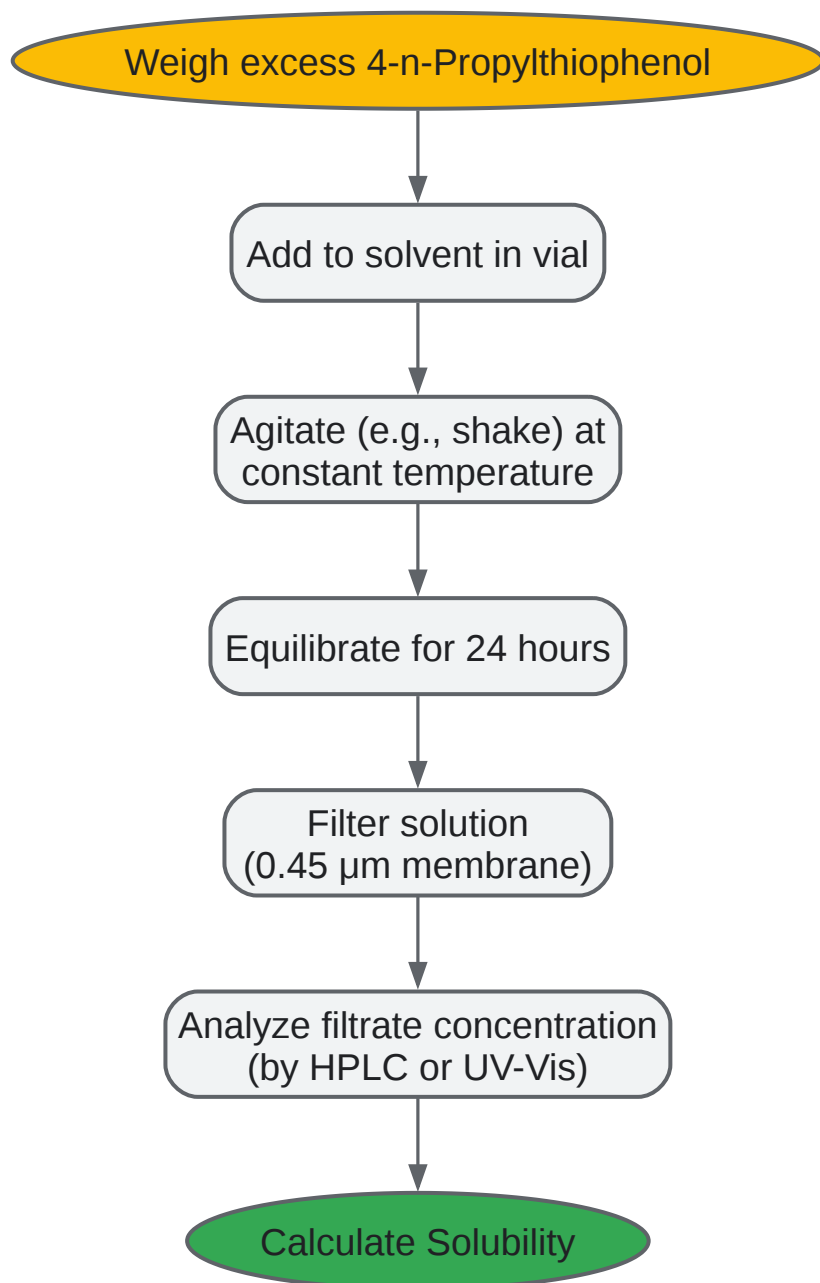
## Suggested Experimental Protocols

In the absence of published data, you would need to determine the solubility experimentally. Here are two standard methodological approaches:

### Shake-Flask Method

This is the most direct and widely accepted method for measuring equilibrium solubility [2].

- **Principle:** An excess of the solid compound is added to a solvent and agitated until equilibrium is established between the dissolved and undissolved solute.
- **Workflow:** The procedure generally follows these steps, which can be visualized in the experimental workflow below:



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- **Key Considerations:**
  - **Temperature Control:** Must be maintained using a water bath or incubator shaker.

- **Equilibration Time:** Should be confirmed by measuring concentration at multiple time points until it stabilizes.
- **Solution Analysis:** HPLC (High-Performance Liquid Chromatography) is preferred for its specificity and accuracy.

## Thermodynamic Solubility vs. Kinetic Solubility

It is critical to distinguish between these two types of solubility measurements, as a study on morpholino-thiophenes highlighted a significant discrepancy between them [2].

- **Kinetic Solubility:** This is a high-throughput measurement from a DMSO stock solution, often giving an initial, higher solubility value (e.g., >250  $\mu\text{M}$ ).
- **Thermodynamic Solubility:** This is the true equilibrium solubility of the crystalline solid in a specific solvent, which is the more relevant and conservative value for drug development.

## Recommendations for Researchers

Given the lack of direct data, here is a path forward:

- **Experimental Determination:** The shake-flask method is your best option for obtaining reliable solubility data.
- **Consult Specialized Databases:** Access commercial databases like **SciFinder<sup>®</sup>** or **Reaxys**, which may contain proprietary or unpublished measurements.
- **Supplier Inquiry:** Directly contact chemical suppliers (e.g., Shaanxi Dideu New Materials Co., Ltd. or ABCR GmbH were listed as suppliers [1]) as they may have practical solubility data from their quality control processes.

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## References

1. 4-N-PROPYLTHIOPHENOL | 4527-44-0 [amp.chemicalbook.com]

2. Identification of Morpholino Thiophenes as Novel ... [pmc.ncbi.nlm.nih.gov]

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